

handling and safety precautions for 4-(2,4-Dimethylphenyl)-4-oxobutanoic acid

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Compound of Interest

Compound Name: 4-(2,4-Dimethylphenyl)-4-oxobutanoic acid

Cat. No.: B103780

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Technical Support Center: 4-(2,4-Dimethylphenyl)-4-oxobutanoic acid

Disclaimer: Specific safety and handling data for 4-(2,4-Dimethylphenyl)-4-oxobutanoic acid is not readily available. The following information is based on the closely related isomer, 4-(2,5-Dimethylphenyl)-4-oxobutanoic acid (CAS No. 5394-59-2), and should be used as a guideline only. Researchers are strongly advised to conduct a thorough, substance-specific risk assessment before handling 4-(2,4-Dimethylphenyl)-4-oxobutanoic acid.

Hazard Identification and Classification

The GHS classification for the related compound, 4-(2,5-Dimethylphenyl)-4-oxobutanoic acid, is as follows:

Hazard Class	Hazard Statement	Pictogram	Signal Word
Acute toxicity, Oral (Category 4)	H302: Harmful if swallowed	GHS07	Warning
Skin irritation (Category 2)	H315: Causes skin irritation	GHS07	Warning
Serious eye irritation (Category 2A)	H319: Causes serious eye irritation	GHS07	Warning
Specific target organ toxicity — Single exposure (Category 3), Respiratory tract irritation	H335: May cause respiratory irritation	GHS07	Warning

Data sourced from PubChem CID 220095 for 4-(2,5-Dimethylphenyl)-4-oxobutanoic acid.[\[1\]](#)

Frequently Asked Questions (FAQs)

Q1: What are the primary hazards associated with **4-(2,4-Dimethylphenyl)-4-oxobutanoic acid?**

A1: Based on data for a closely related isomer, the primary hazards include being harmful if swallowed, causing skin and serious eye irritation, and potentially causing respiratory irritation.
[\[1\]](#)

Q2: What personal protective equipment (PPE) should be worn when handling this compound?

A2: It is recommended to wear chemical-resistant gloves (e.g., nitrile), safety goggles, and a lab coat.[\[2\]](#) If there is a risk of generating dust or aerosols, a NIOSH-approved respirator should be used. All handling of the solid compound should ideally be done in a chemical fume hood.[\[3\]](#)

Q3: How should I store **4-(2,4-Dimethylphenyl)-4-oxobutanoic acid?**

A3: Store the compound in a tightly sealed container in a cool, dry, and well-ventilated area.[\[2\]](#)
[\[4\]](#) It should be kept away from strong oxidizing agents.[\[2\]](#)

Q4: What should I do in case of accidental skin or eye contact?

A4: In case of skin contact, immediately wash the affected area with plenty of soap and water.

[5] For eye contact, rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do so, and continue rinsing.[5] Seek medical attention if irritation persists.

Q5: How should I dispose of waste containing this compound?

A5: Dispose of contents and containers in accordance with local, regional, and national regulations. Waste should be treated as hazardous.[6]

Troubleshooting Guide

Issue: The compound is causing irritation despite wearing gloves.

- Possible Cause: The glove material may not be resistant to the compound or may have been compromised.
- Solution: Ensure you are using appropriate chemical-resistant gloves and inspect them for any tears or punctures before use. Change gloves immediately if you suspect contamination.

Issue: A fine dust of the compound is observed in the work area.

- Possible Cause: The compound is being handled in an open environment, leading to the generation of airborne particles.
- Solution: All weighing and handling of the solid compound should be performed in a certified chemical fume hood to minimize dust generation.[3]

Issue: The compound appears clumpy or discolored upon receipt.

- Possible Cause: The compound may have absorbed moisture or degraded during transit or storage.
- Solution: While slight changes in appearance may not always indicate a significant purity issue, it is best to re-evaluate the purity of the compound using appropriate analytical techniques (e.g., NMR, LC-MS) before use, especially for sensitive experiments.

Experimental Protocols

General Protocol for the Synthesis of 4-(Aryl)-4-oxobutanoic Acids via Friedel-Crafts Acylation

This is a general procedure and may need to be optimized for the specific synthesis of **4-(2,4-Dimethylphenyl)-4-oxobutanoic acid**.

Materials:

- 1,3-Dimethylbenzene (m-xylene)
- Succinic anhydride
- Anhydrous aluminum chloride (AlCl_3)
- Dichloromethane (DCM) or another suitable solvent
- Hydrochloric acid (HCl)
- Water
- Anhydrous sodium sulfate

Procedure:

- Reaction Setup: In a three-necked round-bottom flask equipped with a stirrer, dropping funnel, and a reflux condenser, suspend anhydrous aluminum chloride in dichloromethane under an inert atmosphere (e.g., nitrogen).
- Addition of Reactants: Cool the suspension in an ice bath. Add a solution of succinic anhydride and 1,3-dimethylbenzene in dichloromethane dropwise to the cooled suspension with vigorous stirring.
- Reaction: After the addition is complete, allow the reaction mixture to warm to room temperature and then heat to reflux for several hours, monitoring the reaction progress by TLC or HPLC.

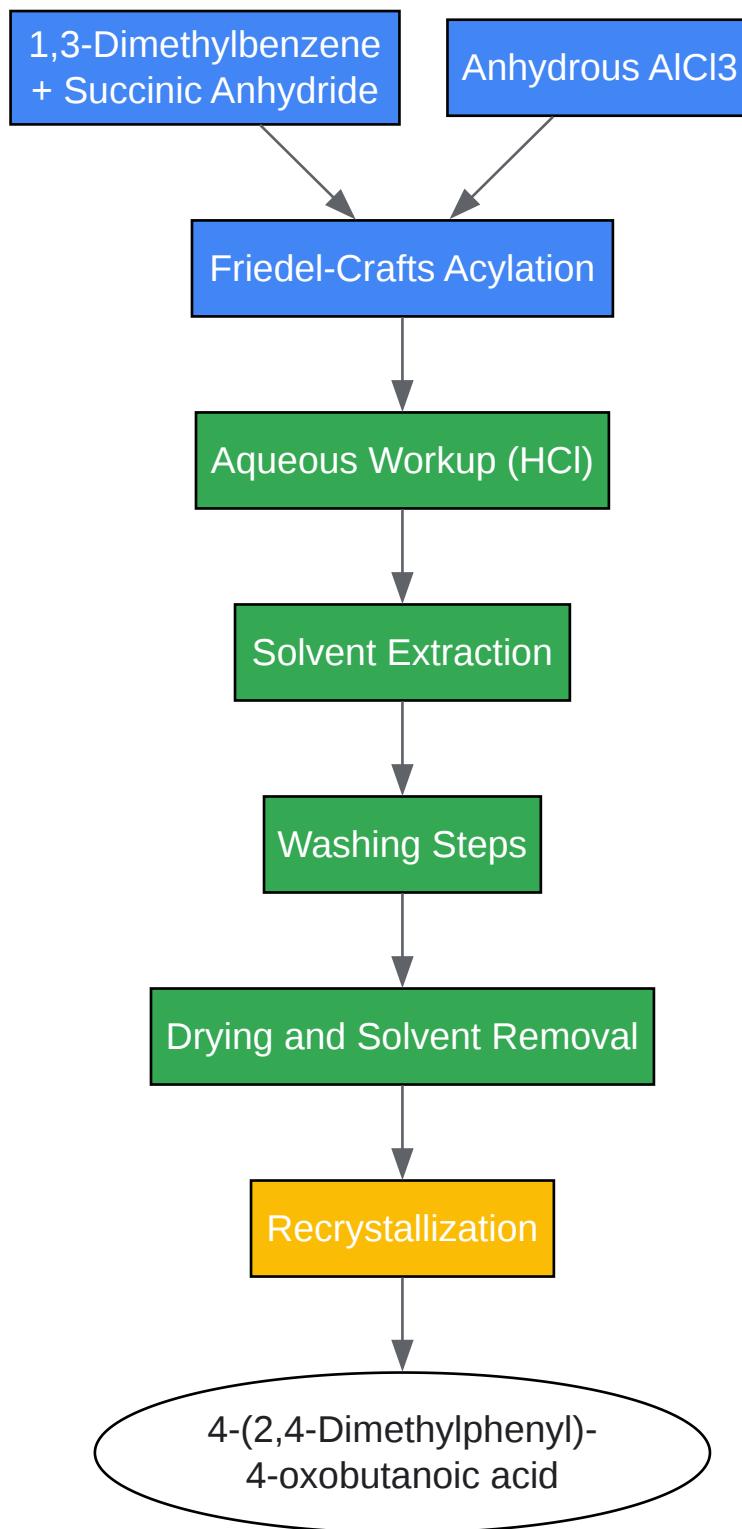
- **Workup:** After the reaction is complete, cool the mixture and carefully pour it onto a mixture of crushed ice and concentrated hydrochloric acid to decompose the aluminum chloride complex.
- **Extraction:** Separate the organic layer and extract the aqueous layer with dichloromethane. Combine the organic extracts.
- **Washing:** Wash the combined organic extracts with water, followed by a saturated sodium bicarbonate solution, and finally with brine.
- **Drying and Solvent Removal:** Dry the organic layer over anhydrous sodium sulfate, filter, and remove the solvent under reduced pressure to yield the crude product.
- **Purification:** Purify the crude product by recrystallization from a suitable solvent system (e.g., ethyl acetate/hexanes).

Visualizations

Safety Workflow for Handling 4-(2,4-Dimethylphenyl)-4-oxobutanoic acid

[Click to download full resolution via product page](#)Caption: Safety workflow for handling **4-(2,4-Dimethylphenyl)-4-oxobutanoic acid**.

General Synthesis Workflow via Friedel-Crafts Acylation

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Caption: General synthesis workflow for 4-(aryl)-4-oxobutanoic acids.

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